

# Physical and chemical characteristics of Fmoc-Ile-OH-15N

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## Compound of Interest

Compound Name: Fmoc-Ile-OH-15N

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## Fmoc-Ile-OH-15N: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical characteristics of **Fmoc-Ile-OH-15N** (N-(9-Fluorenylmethoxycarbonyl)-L-isoleucine-15N). The document details its properties, provides experimental protocols for its synthesis and analysis, and outlines a general workflow for its quality control. This isotopically labeled amino acid is a critical reagent in solid-phase peptide synthesis (SPPS), particularly for producing 15N-labeled peptides used in quantitative proteomics, metabolic flux analysis, and structural biology studies by NMR and mass spectrometry.

## Core Physical and Chemical Characteristics

**Fmoc-Ile-OH-15N** is a white to off-white solid.<sup>[1]</sup> Its key physical and chemical properties are summarized in the table below. These specifications are compiled from various commercial suppliers and databases.

Property	Value	References
Molecular Formula	C <sub>21</sub> H <sub>23</sub> <sup>15</sup> NO <sub>4</sub>	[1][2]
Molecular Weight	354.41 g/mol	[1][3]
CAS Number	204633-89-6	
Appearance	White to off-white solid/powder	
Melting Point	145-147 °C	
Isotopic Purity	≥98 atom % <sup>15</sup> N	
Chemical Purity (Assay)	≥99% (CP)	
Solubility	Soluble in DMSO (125 mg/mL with sonication)	
Storage Conditions	Powder: -20°C for 3 years. In solvent: -80°C for 6 months, -20°C for 1 month.	

## Spectroscopic and Analytical Data

While specific spectra for each batch should be obtained, the following table outlines the expected analytical characteristics for **Fmoc-Ile-OH-15N**.

Analytical Technique	Expected Characteristics
Mass Spectrometry	Mass shift of M+1 compared to the unlabeled analogue.
NMR Spectroscopy	Suitable for bio-NMR applications. The <sup>15</sup> N label allows for specific detection in <sup>15</sup> N-NMR experiments.
Infrared Spectroscopy	Characteristic peaks for the Fmoc group, carboxylic acid, and amide functionalities.

## Experimental Protocols

The following sections provide detailed methodologies for the synthesis, purification, and characterization of **Fmoc-Ile-OH-15N**. These are generalized protocols adapted for this specific compound.

## Synthesis of Fmoc-Ile-OH-15N

The synthesis of **Fmoc-Ile-OH-15N** is typically achieved by reacting L-Isoleucine-<sup>15</sup>N with Fmoc-OSu (N-(9-Fluorenylmethoxycarbonyloxy)succinimide).

Materials:

- L-Isoleucine-<sup>15</sup>N
- Fmoc-OSu (1.05 equivalents)
- 10% aqueous sodium carbonate solution or a mixture of dioxane and aqueous sodium bicarbonate
- Dioxane or acetone
- Diethyl ether
- Dilute hydrochloric acid
- Ethyl acetate
- Anhydrous sodium sulfate

Procedure:

- Dissolution of Amino Acid: Dissolve L-Isoleucine-<sup>15</sup>N (1.0 equivalent) in a 10% aqueous solution of sodium carbonate or a mixture of dioxane and aqueous sodium bicarbonate.
- Addition of Fmoc-OSu: Slowly add a solution of Fmoc-OSu (1.05 equivalents) in dioxane or acetone to the amino acid solution with vigorous stirring at 0-5°C.
- Reaction: Allow the reaction mixture to warm to room temperature and stir for several hours or overnight.

- Work-up:
  - Dilute the reaction mixture with water.
  - Wash with diethyl ether to remove any unreacted Fmoc-Cl or byproducts.
  - Acidify the aqueous layer to a pH of 2-3 with dilute hydrochloric acid, which will cause the Fmoc-amino acid to precipitate.
- Extraction: Extract the precipitated **Fmoc-Ile-OH-15N** with an organic solvent such as ethyl acetate.
- Drying and Concentration: Dry the combined organic extracts over anhydrous sodium sulfate, filter, and then evaporate the solvent under reduced pressure to obtain the crude product.

## Purification by Recrystallization

Materials:

- Crude **Fmoc-Ile-OH-15N**
- Ethyl acetate
- Hexane

Procedure:

- Dissolve the crude **Fmoc-Ile-OH-15N** in a minimal amount of hot ethyl acetate.
- Slowly add hexane until the solution becomes turbid.
- Allow the solution to cool to room temperature and then place it in a refrigerator to facilitate crystallization.
- Collect the crystals by filtration, wash with a cold mixture of ethyl acetate/hexane, and dry under vacuum.

## Quality Control and Characterization

A comprehensive quality control workflow is essential to ensure the purity and identity of the synthesized **Fmoc-Ile-OH-15N**.

### 1. Purity Assessment by High-Performance Liquid Chromatography (HPLC):

- Column: C18 reverse-phase column.
- Mobile Phase: A gradient of acetonitrile in water with 0.1% trifluoroacetic acid (TFA).
- Detection: UV at 254 nm or 280 nm.
- Expected Result: A single major peak indicating high purity (typically  $\geq 99\%$ ).

### 2. Identity Confirmation by Mass Spectrometry (MS):

- Technique: Electrospray Ionization (ESI) Mass Spectrometry.
- Mode: Positive or negative ion mode.
- Expected Result: A molecular ion peak corresponding to the calculated mass of **Fmoc-Ile-OH-15N** (354.41 Da).

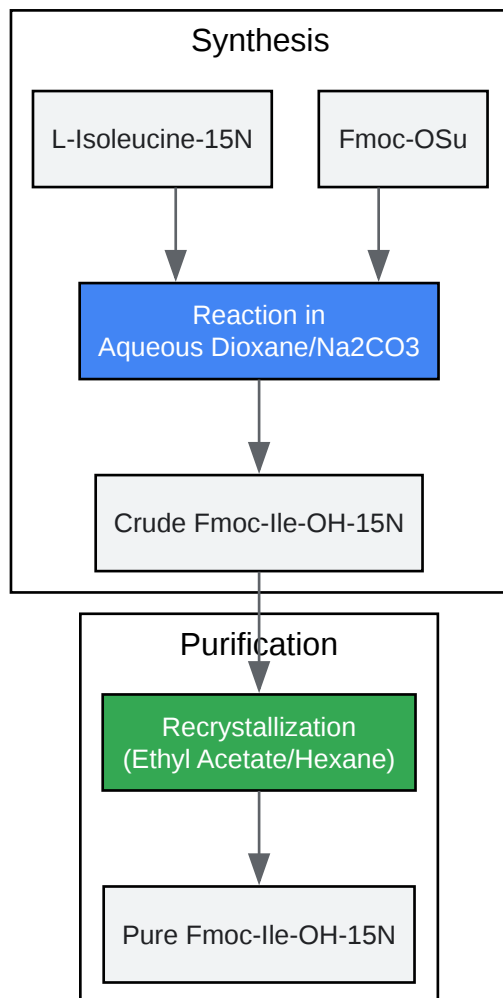
### 3. Isotopic Enrichment Analysis by Nuclear Magnetic Resonance (NMR) or High-Resolution Mass Spectrometry (HR-MS):

- NMR:  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR to confirm the structure and  $^{15}\text{N}$  NMR to confirm the presence and enrichment of the  $^{15}\text{N}$  isotope.
- HR-MS: To precisely determine the mass and calculate the percentage of isotopic purity.

## Visualizing the Workflow

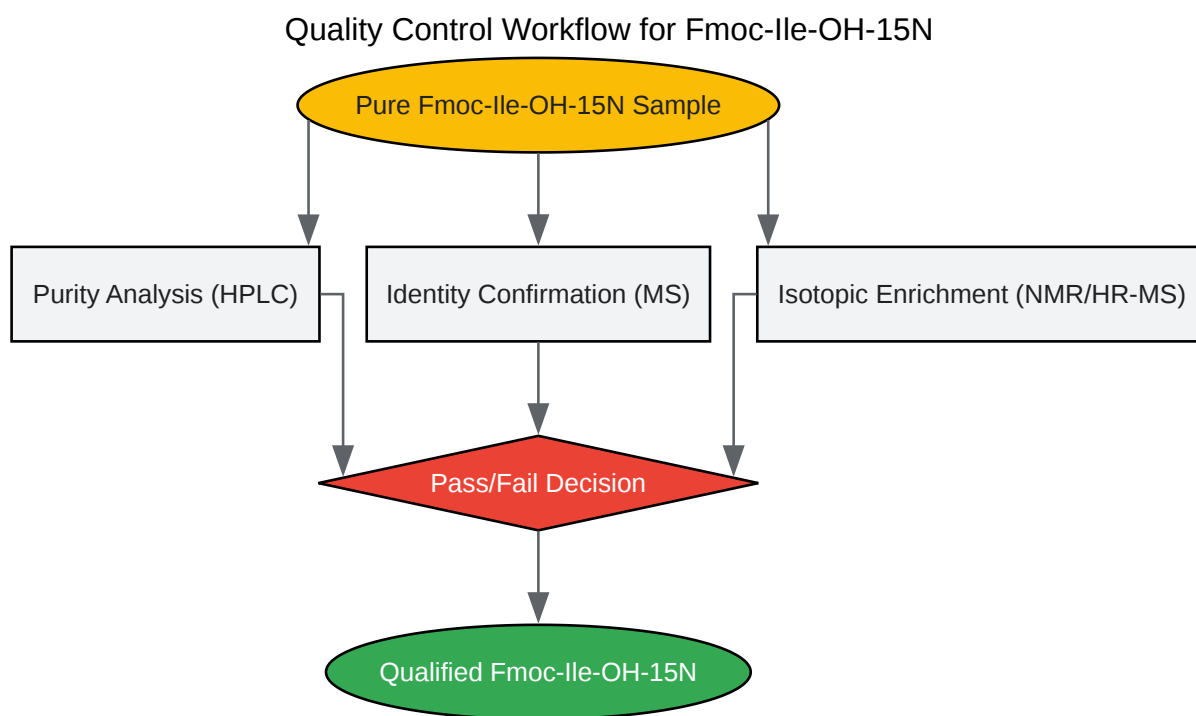
The following diagrams illustrate the key processes involved in the synthesis and quality control of **Fmoc-Ile-OH-15N**.

## Synthesis Workflow for Fmoc-Ile-OH-15N



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Caption: A simplified workflow for the synthesis and purification of **Fmoc-Ile-OH-15N**.



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Caption: The quality control process for verifying the purity and identity of **Fmoc-Ile-OH-15N**.

## Applications in Research and Development

**Fmoc-Ile-OH-15N** is a valuable tool for:

- **Quantitative Proteomics:** Used as an internal standard for accurate quantification of proteins in complex biological samples.
- **Metabolic Flux Analysis:** Enables the tracing of metabolic pathways involving isoleucine.
- **Structural Biology:** Facilitates protein structure and dynamics studies using NMR spectroscopy.
- **Drug Development:** Incorporated into peptide-based drug candidates to study their metabolic fate and pharmacokinetic profiles.

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